

An In-depth Technical Guide to the Physical Properties of Dimethyltin Dineodecanoate

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Compound of Interest

Compound Name: *Dimethylbis[(1-oxoneodecyl)oxy]stannane*

Cat. No.: *B1591291*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is paramount for ensuring safety, efficacy, and proper handling. This technical guide provides a detailed overview of the known physical properties of Dimethyltin dineodecanoate (CAS No. 68928-76-7), a compound utilized in various industrial applications.

Core Physical Properties

Dimethyltin dineodecanoate is typically a light yellow to colorless liquid.^[1] It is practically insoluble in water but soluble in common organic solvents like plasticizers.^[1]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of dimethyltin dineodecanoate compiled from various sources.

Physical Property	Value
Melting Point	-6 °C
Boiling Point	Decomposes before boiling / 265.6 °C at 760 mmHg (Conflicting Data)
Density	~1.1 g/cm ³ - 1.14 g/cm ³
Flash Point	>150 °C
Molecular Weight	~491.26 g/mol - 503.3 g/mol

It is crucial to note the conflicting information regarding the boiling point. While one source indicates a boiling point of 265.6°C at standard atmospheric pressure, another suggests that the compound decomposes before reaching its boiling point.^{[1][2]} This suggests that thermal instability may be a significant factor at elevated temperatures.

Experimental Protocols

While specific experimental protocols for the determination of dimethyltin dineodecanoate's physical properties are not detailed in the available literature, standardized methods are routinely employed for such characterizations. The following outlines the general methodologies that would be used.

Melting Point Determination (Capillary Method)

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a compound like dimethyltin dineodecanoate, which has a sub-zero melting point, a cryostat would be necessary.

Methodology:

- A small, powdered sample of the solidified compound is packed into a capillary tube.
- The capillary tube is placed in a temperature-controlled block or bath within a melting point apparatus equipped with a cryostat.
- The temperature is slowly decreased until the sample solidifies completely.

- The temperature is then slowly raised at a controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first signs of melting are observed and the temperature at which the entire sample becomes a clear liquid are recorded. The range between these two temperatures is the melting range.

Boiling Point Determination (Distillation Method)

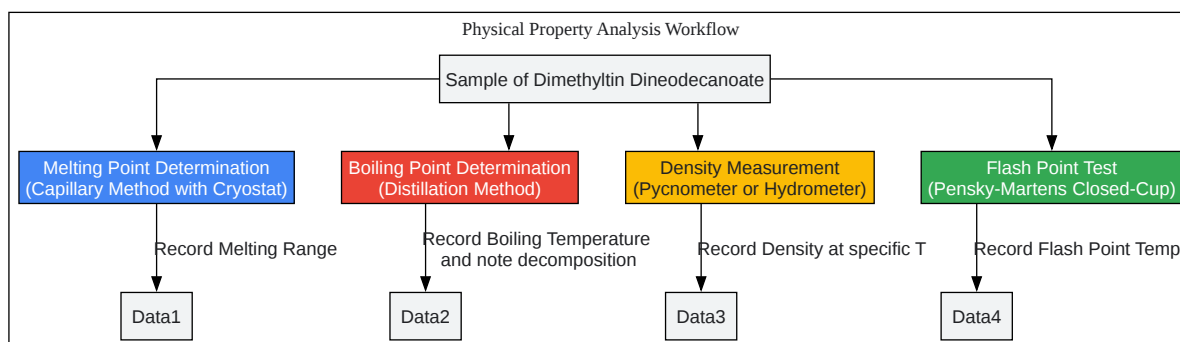
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- A sample of the liquid is placed in a distillation flask.
- The flask is connected to a condenser and a collection flask. A thermometer is positioned so that the bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor as it passes into the condenser.
- The flask is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is collected. This temperature is the boiling point at the recorded atmospheric pressure.
- If decomposition is observed (e.g., charring, gas evolution) before a stable boiling point is reached, this is noted.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of a chemical compound like dimethyltin dineodecanoate.



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Caption: Workflow for determining physical properties.

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References

- 1. bdmaee.net [bdmaee.net]
- 2. Cas 68928-76-7, DIMETHYLDINEODECANOATETIN | lookchem [lookchem.com]
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